

Safety, handling, and MSDS for 4,5-Dichloro-1-methylimidazole.

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Compound of Interest

Compound Name: 4,5-Dichloro-1-methylimidazole

Cat. No.: B072708

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An In-depth Technical Guide to the Safe Handling of **4,5-Dichloro-1-methylimidazole**

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. The information provided is synthesized from Safety Data Sheets (SDS) of structurally related compounds. Always consult the specific SDS provided by the supplier before handling any chemical and adhere to all institutional and regulatory safety protocols.

Executive Summary

4,5-Dichloro-1-methylimidazole is a halogenated heterocyclic compound utilized as an intermediate in chemical synthesis.^[1] Due to its chemical structure, it is predicted to be an irritant and potentially harmful if not handled with appropriate precautions. This guide provides a comprehensive overview of its safety, handling, and toxicological profile based on available data for similar molecules, such as 4,5-dichloro-1H-imidazole and 1-methylimidazole. Key areas covered include hazard identification, personal protective equipment (PPE), emergency procedures, and proper storage and disposal.

Hazard Identification and Classification

Based on data from analogous compounds, **4,5-Dichloro-1-methylimidazole** is classified as a hazardous chemical. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

GHS Classification (Predicted):

- Skin Corrosion/Irritation: Category 2[2][3]
- Serious Eye Damage/Eye Irritation: Category 2[2][3]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[1][2]

Signal Word: Warning[2][4]

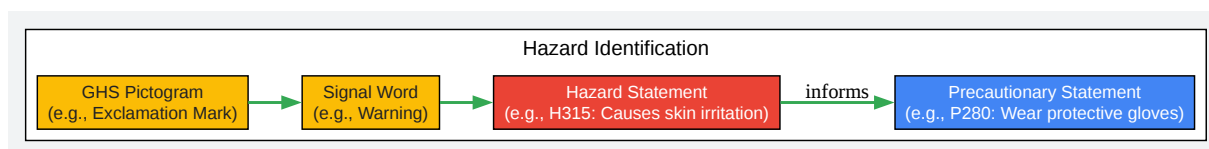
Hazard Statements (Predicted):

- H315: Causes skin irritation.[2][4]
- H319: Causes serious eye irritation.[1][2][4]
- H335: May cause respiratory irritation.[1][2][4]

Precautionary Statements (Predicted):

- Prevention: P261, P264, P271, P280 - Avoid breathing dust, wash skin thoroughly after handling, use only outdoors or in a well-ventilated area, wear protective gloves/eye protection/face protection.[4][5][6]
- Response: P302+P352, P305+P351+P338 - IF ON SKIN: Wash with plenty of water. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][4]
- Storage: P403+P233, P405 - Store in a well-ventilated place. Keep container tightly closed. Store locked up.[2][6]
- Disposal: P501 - Dispose of contents/container to an approved waste disposal plant.[2][6]

Below is a diagram illustrating the relationship between GHS hazard elements.



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GHS Hazard Communication Flow

Physical and Chemical Properties

Quantitative data for **4,5-Dichloro-1-methylimidazole** is limited. The table below summarizes key physical properties based on the closely related compound 4,5-dichloro-1H-imidazole.

Property	Value	Source Compound
Molecular Formula	C ₄ H ₄ Cl ₂ N ₂	4,5-Dichloro-1-methylimidazole
Molecular Weight	151.00 g/mol	4,5-Dichloro-1-methylimidazole
Appearance	White to yellow solid	4,5-dichloro-1H-imidazole[2]
Melting Point	179 - 185 °C (354.2 - 365 °F)	4,5-dichloro-1H-imidazole[2][4] [7]
Boiling Point	No data available	N/A
Flash Point	No data available	N/A
Solubility	Soluble in water	1-methylimidazole[1]

Toxicology and Health Effects

No specific toxicological studies for **4,5-Dichloro-1-methylimidazole** were found. The information below is extrapolated from related imidazole compounds and should be treated as indicative of potential hazards.

- Acute Oral Toxicity: Harmful if swallowed. The oral LD50 for 1-methylimidazole in rats is 1130 mg/kg.[8]
- Acute Dermal Toxicity: Toxic in contact with skin. The dermal LD50 for 1-methylimidazole in rabbits is between 400-600 mg/kg.[8]
- Inhalation: May cause respiratory tract irritation, characterized by coughing and shortness of breath.[1][2]

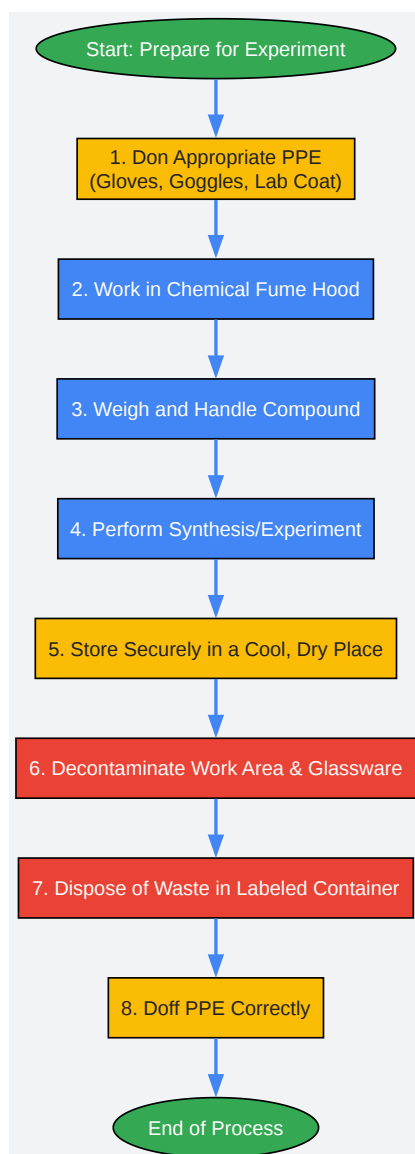
- **Skin Contact:** Causes skin irritation, which can manifest as redness, itching, and inflammation.[1][2] Prolonged contact may lead to more severe irritation or burns.[8]
- **Eye Contact:** Causes serious eye irritation.[1][2] Direct contact can result in redness, watering, and pain.[8]
- **Chronic Exposure:** Repeated or prolonged exposure may produce target organ damage.[8] The International Agency for Research on Cancer (IARC) has classified the related compound 4-methylimidazole (4-MEI) as a Group 2B carcinogen, meaning it is "possibly carcinogenic to humans".[9][10]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict safety protocols is mandatory when working with this compound.

Engineering Controls and Personal Protective Equipment (PPE)

- **Engineering Controls:** Always handle **4,5-Dichloro-1-methylimidazole** inside a certified chemical fume hood to minimize inhalation exposure.[7] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2][7]
- **Personal Protective Equipment (PPE):**
 - **Hand Protection:** Wear impervious chemical-resistant gloves (e.g., nitrile). Inspect gloves prior to use.[7]
 - **Eye/Face Protection:** Use chemical safety goggles and a face shield.[7]
 - **Skin and Body Protection:** Wear a lab coat, long pants, and closed-toe shoes. For tasks with a higher risk of splashing, a chemically resistant apron is recommended.[7]
 - **Respiratory Protection:** If handling large quantities or if dust is generated outside of a fume hood, use a NIOSH-approved particulate respirator (e.g., N95).[4]



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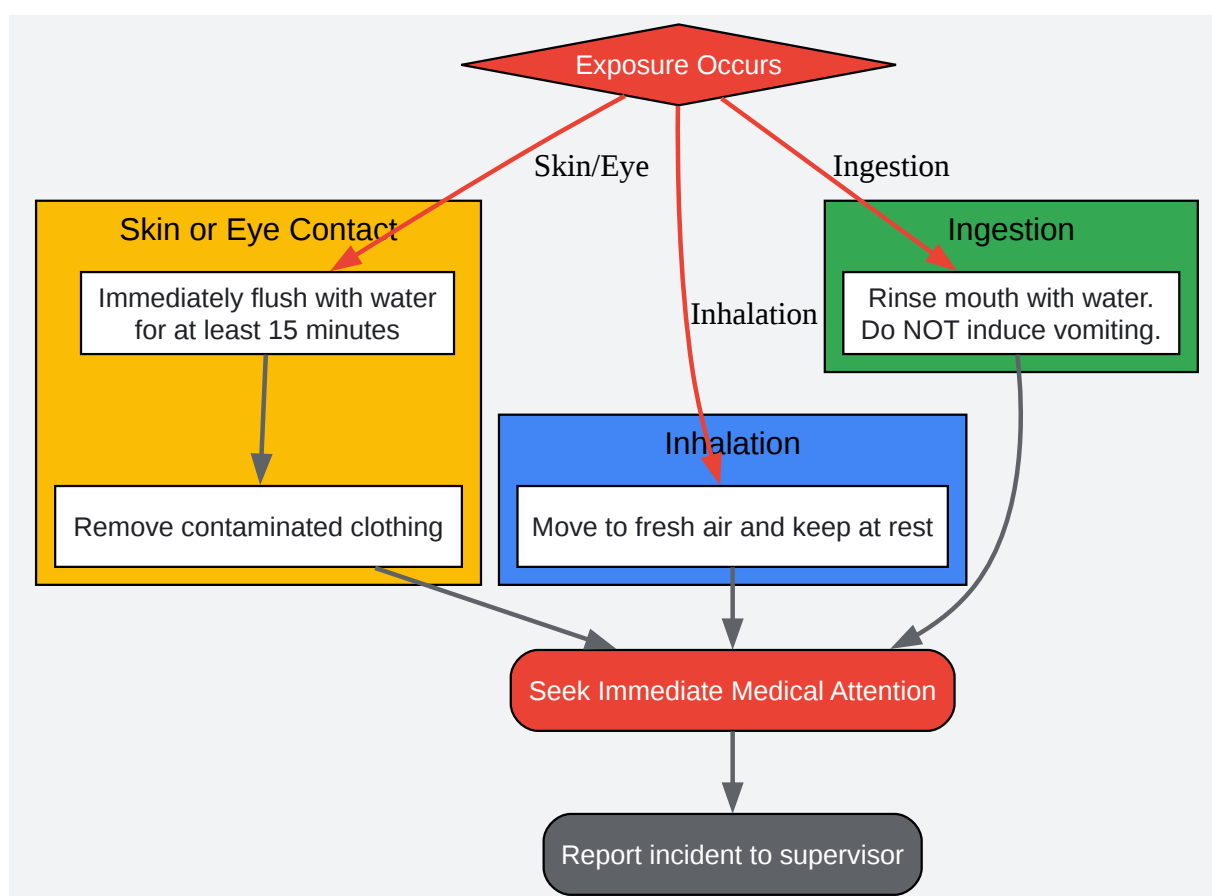
Standard Laboratory Workflow

First-Aid Measures

Immediate action is required in case of exposure.

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.^[2] If symptoms persist or if breathing is difficult, seek immediate medical attention.^[2]

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2] Get medical attention if irritation develops or persists.[2]
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids.[2] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting.[8] Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person.[2] Call a physician or poison control center immediately.[6]



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Emergency First-Aid Protocol

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][7] Keep away from incompatible materials such as strong oxidizing agents.[1][8] Store locked up.[1][2]
- Disposal: Dispose of this chemical and its container at an approved waste disposal plant.[2] All waste must be handled in accordance with local, state, and federal regulations.[11] Do not allow the product to enter drains.[5]

Fire-Fighting and Accidental Release Measures

- Fire-Fighting: In case of a fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[12] Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3] Hazardous combustion products may include carbon oxides, nitrogen oxides (NO_x), and hydrogen chloride gas.[2][3]
- Accidental Release: For spills, wear appropriate PPE and ensure adequate ventilation. Avoid dust formation.[12] Sweep or shovel spills into an appropriate, labeled container for disposal.[7] Avoid allowing the substance to enter drains or waterways.[12]

Conclusion

4,5-Dichloro-1-methylimidazole is a chemical intermediate that requires careful handling due to its potential to cause skin, eye, and respiratory irritation. While specific toxicological data is not widely available, information from structurally similar compounds indicates that adherence to standard laboratory safety protocols, including the use of engineering controls and appropriate PPE, is essential to mitigate risks. All personnel must be thoroughly trained on these handling and emergency procedures before working with this compound.

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References

- 1. 4,5-Dichloro-1-methylimidazole, 97%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. 4,5-二氯咪唑 ≥98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. synquestlabs.com [synquestlabs.com]
- 8. spectrumchemical.com [spectrumchemical.com]
- 9. A Review of the Analytical Methods for the Determination of 4(5)-Methylimidazole in Food Matrices [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. angenechemical.com [angenechemical.com]
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